Advanced Synthesis and Pharmacological Profiling of Nitro-Substituted Indanone Derivatives

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Compound of Interest

Compound Name:	*1H-Inden-1-one, 2,3-dihydro-5-methyl-4-nitro-*
CAS No.:	*66773-14-6*
Cat. No.:	*B3055770*

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Executive Summary

The indanone scaffold (2,3-dihydro-1H-inden-1-one) represents a "privileged structure" in medicinal chemistry, serving as a rigid congener of chalcones and a bioisostere of flavanones. The introduction of a nitro group ($–NO_2$) onto the indanone core significantly alters its electronic landscape, enhancing metabolic stability and providing a versatile handle for further functionalization (e.g., reduction to amino-indanones).

This technical guide dissects the synthesis, reactivity, and therapeutic utility of nitro-substituted indanone derivatives. Unlike generic reviews, this document focuses on the causality of synthetic choices—specifically regiocontrol during cyclization—and the structure-activity relationships (SAR) driving their potency as MAO-B inhibitors and anticancer agents.

Chemical Foundation & Reactivity

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The 1-indanone core is defined by a fused benzene and cyclopentanone ring. The ketone at C1 activates the α-methylene protons at C2, making them acidic (pKa ~20) and susceptible to aldol-type condensations (Claisen-Schmidt).

The Role of the Nitro Group

- Electronic Modulation: As a strong electron-withdrawing group (EWG), the nitro moiety decreases the electron density of the benzene ring. This deactivation makes the core less susceptible to oxidative metabolism but increases its electrophilicity, potentially enhancing interactions with nucleophilic residues in enzyme active sites (e.g., Cys/Ser).

- Synthetic Handle: The nitro group is a "masked" amine. Selective reduction (Fe/HCl or H_2/Pd-C) yields amino-indanones, which are precursors to sulfonamides and amides, expanding the chemical space for drug discovery.

Strategic Synthesis: Protocols & Regiocontrol

Method A: De Novo Cyclization (The "Gold Standard")

For high regioselectivity, specifically accessing the 6-nitro isomer (a potent MAO-B pharmacophore), direct nitration of 1-indanone is often inferior due to mixture formation (C4 vs. C6 isomers). The preferred route is the intramolecular Friedel-Crafts acylation of pre-functionalized phenylpropionic acids.

Critical Insight (The PPA Switch): The regioselectivity of Polyphosphoric Acid (PPA) mediated cyclization is sensitive to P_2O_5 content.[1][2] High P_2O_5 (>83%) favors the formation of 5-substituted indanones, while lower concentrations (76%) can shift preference, though 3-(4-nitrophenyl)propanoic acid cyclization is generally robust due to the para-substitution forcing the closure.

Protocol: Synthesis of 6-Nitro-1-Indanone

Target: High-purity intermediate for MAO-B inhibitors.

- Precursor Preparation: Dissolve 3-(4-nitrophenyl)propanoic acid (10.0 g, 51.2 mmol) in sulfolane or neat PPA.

- Cyclization:

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- Add PPA (100 g) to the flask.
- Heat the mixture to 90–100°C for 2 hours. Note: Higher temperatures (>120°C) may cause tarring due to the nitro group's thermal instability.

- Quenching: Cool the reaction mixture to 60°C and pour slowly into crushed ice (500 g) with vigorous stirring. The product will precipitate as a pale yellow solid.
- Workup:
  - Filter the precipitate and wash extensively with water to remove phosphoric acid residues (check pH of filtrate).
  - Dissolve the solid in ethyl acetate, wash with saturated $NaHCO_3$ (to remove unreacted acid), then brine.
  - Dry over anhydrous $MgSO_4$ and concentrate.[1]
- Purification: Recrystallize from ethanol/water (9:1).
  - Yield: ~75-80%.
  - Validation: ^1H NMR should show distinct splitting patterns for the C7 (doublet, J~8Hz) and C5 (doublet of doublets) protons.

Method B: Direct Nitration (Functionalization of Deactivated Cores)

Direct nitration is viable when the core is already substituted, directing the incoming nitro group.

Protocol: Synthesis of 5-Chloro-6-nitro-1-indanone

Rationale: The chlorine atom at C5 directs the nitro group to the ortho position (C6), overcoming the usual meta-directing effect of the carbonyl.

- Setup: Cool fuming nitric acid (540 mL, d=1.54) to -20°C.[3]

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- Addition: Add 5-chloro-1-indanone (86.0 g, 0.51 mol) portion-wise. Critical: Maintain internal temperature between -10°C and -15°C to prevent over-nitration or ring oxidation.
- Reaction: Stir for 45 minutes at -15°C.
- Quench: Pour onto ice. Filter the precipitate.[4]
- Purification: Recrystallize from ethanol.
  - Melting Point: Increases from 110–113°C (crude) to 126–128°C (pure).[3]

Synthetic Workflow Visualization

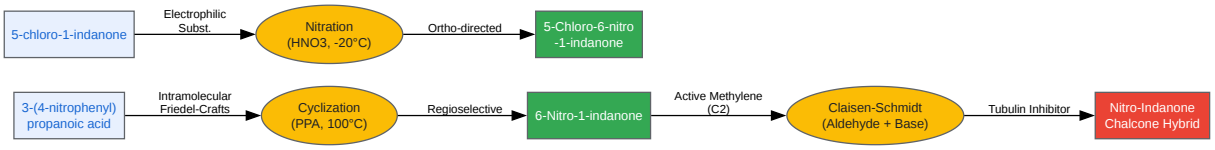

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Figure 1: Strategic pathways for accessing nitro-indanone derivatives. The choice between cyclization and direct nitration depends on the desired substitution pattern.

Pharmacological Landscape & SAR

Neuroprotection: MAO-B Inhibition

Monoamine Oxidase B (MAO-B) inhibitors are crucial for treating Parkinson's disease. Indanone derivatives act as reversible, competitive inhibitors.

- Key SAR: Substitution at C6 is critical. 6-nitro-1-indanone and its derivatives (e.g., 6-benzyloxy analogs) fit snugly into the hydrophobic pocket of the MAO-B active site (near Tyr326).
- Potency: C6-substituted indanones often display IC50 values in the low nanomolar range (0.001–0.030 µM), significantly more potent than C5-substituted analogs.

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Oncology: Tubulin Inhibition & Cytotoxicity

Hybrid molecules combining the indanone core with a benzylidene moiety (chalcone-like) at C2 target tubulin polymerization.

- Mechanism: These "rigid chalcones" bind to the colchicine site of tubulin, disrupting microtubule dynamics and causing G2/M phase arrest.
- Nitro Effect: While electron-donating groups (OMe) are often preferred for tubulin binding, a nitro group on the benzylidene ring (the "B-ring" of the chalcone) can enhance cytotoxicity against resistant cell lines by acting as a Michael acceptor, covalently modifying cysteine residues in the target protein.

Antimicrobial Activity

Nitro-indanones exhibit broad-spectrum activity against S. aureus and E. coli. The nitro group is often reduced by bacterial nitroreductases to reactive intermediates that damage bacterial DNA, a mechanism similar to metronidazole.

Quantitative Data Summary

Compound Class	Target / Activity	Key Substituent	Potency / Yield	Reference
6-Substituted Indanone	MAO-B Inhibition	6-Nitro / 6-Benzyloxy	IC50: 0.001 – 0.030 µM	[1, 2]
Indanone-Chalcone Hybrid	Anticancer (MCF-7)	4'-Nitro (benzylidene)	IC50: ~5 – 15 µM	[3, 4]
5-Chloro-6-nitro-indanone	Synthetic Intermediate	5-Cl, 6-NO_2	Yield: 78% (Nitration)	[5]
Aurone-Indanone Hybrid	Antibacterial (S. aureus)	Nitro / Hydroxyl	MIC: 15.6 µM	[6]

Mechanism of Action Visualization

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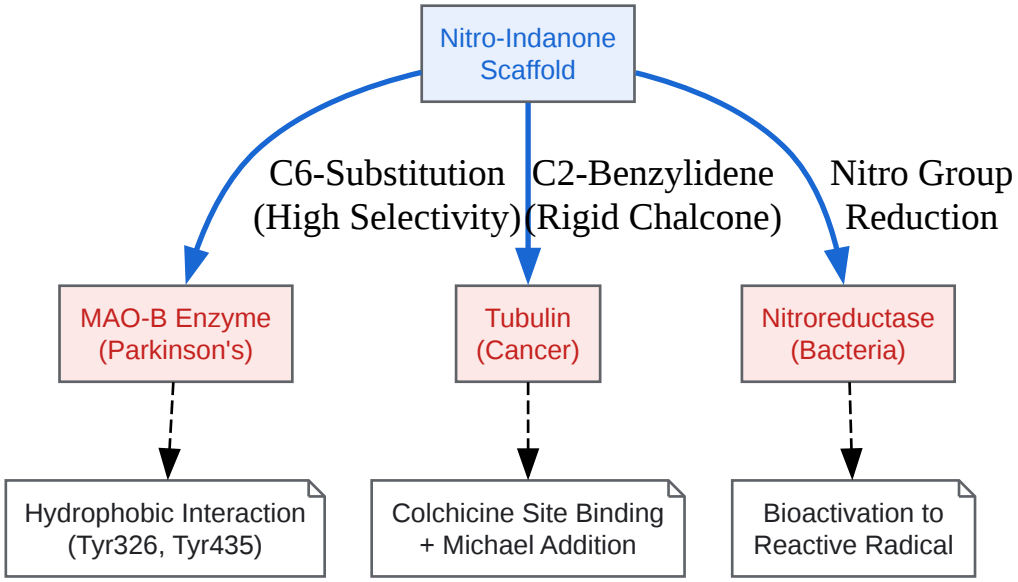

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Figure 2: Structure-Activity Relationship (SAR) map highlighting the divergent therapeutic pathways based on substitution patterns.

References

- Indanones as high-potency reversible inhibitors of monoamine oxidase. Source: PubMed (NIH) URL:[Link]
- Novel indanone derivatives as MAO B/H3R dual-targeting ligands for treatment of Parkinson's disease. Source: PubMed (NIH) URL:[Link]
- Synthesis of 1-indanones with a broad range of biological activity. Source: Beilstein Journal of Organic Chemistry URL:[Link]
- Design and Synthesis of New 6-Nitro and 6-Amino-3,3a,4,5-Tetrahydro-2H-Benzo[g]indazole Derivatives. Source: PMC (NIH) URL:[Link]
- Synthesis of (a) 5-Chloro-6-nitro-1-indanone. Source: PrepChem URL:[Link]
- Synthesis and Activity of Aurone and Indanone Derivatives. Source: Bentham Science URL: [Link]

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- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. d-nb.info [d-nb.info]
- 3. prepchem.com [prepchem.com]
- 4. researchgate.net [researchgate.net]
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